Technical Monograph: Discovery, Isolation, and Characterization of Cyclo-(L-Pro-L-Ile)

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Compound of Interest

Compound Name:	*Cyclo-(L-Pro-L-Ile)*
CAS No.:	*57089-60-8*
Cat. No.:	*B1147803*

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Executive Summary

Cyclo-(L-Pro-L-Ile) ($C_{11}H_{18}N_2O_2$), a 2,5-diketopiperazine (DKP), represents a class of cyclodipeptides with significant pharmacological utility, ranging from quorum-sensing modulation to induced systemic resistance in plants and antiviral efficacy. Unlike linear peptides, the rigid six-membered piperazine ring of **Cyclo-(L-Pro-L-Ile)** confers high metabolic stability and resistance to proteolysis, making it a prime scaffold for peptidomimetic drug design.

This guide details a high-integrity, self-validating protocol for the isolation of **Cyclo-(L-Pro-L-Ile)** from bacterial fermentation (Bacillus thuringiensis or Lactobacillus plantarum). It synthesizes extraction logic with rigorous structural elucidation standards (1D/2D NMR, HRESI-MS, and polarimetry) to ensure reproducibility and purity.

Biosynthetic Origin and Production Strategy

While **Cyclo-(L-Pro-L-Ile)** can be synthesized chemically, biological production via non-ribosomal peptide synthetases (NRPSs) or cyclodipeptide synthases (CDPSs) preserves the specific L,L-stereochemistry essential for bioactivity.

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Optimized Fermentation Protocol

To maximize yield, we utilize Bacillus thuringiensis (Strain JCK-1233) or Lactobacillus plantarum (Strain LBP-K10), as these strains naturally secrete high titers of proline-based DKPs.

- Medium: Tryptic Soy Broth (TSB) is preferred over nutrient poor media to support high cell density.
- Conditions:
  - Temperature: 30°C (Critical for secondary metabolite production phase).
  - Time: Harvest at stationary phase (typically 48–72 hours). DKPs are often accumulation products released during late-log/stationary phase.
  - Oxygen: Aerobic shaking (150–180 rpm) is required for Bacillus; static or microaerophilic conditions for Lactobacillus.

Isolation and Purification Architecture

This workflow employs a "polarity-step-down" strategy. We begin with a broad solvent extraction to capture the DKP, followed by orthogonal chromatography to remove co-extracted lipids and linear peptides.

Step-by-Step Isolation Workflow

Step 1: Clarification Centrifuge fermentation broth (8,000 × g, 20 min, 4°C) to remove biomass. Filter supernatant through a 0.22 µm membrane. Rationale: DKPs are secreted into the supernatant; cell lysis is unnecessary and introduces contaminants.

Step 2: Liquid-Liquid Extraction (LLE)

- Solvent: Dichloromethane (CH_2Cl_2) or Ethyl Acetate (EtOAc).
- Protocol: Partition supernatant with solvent (1:1 v/v) three times.

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- Mechanism: **Cyclo-(L-Pro-L-Ile)** is moderately hydrophobic due to the isoleucine side chain and the charge-neutral DKP ring. It partitions preferentially into the organic phase, leaving salts and highly polar sugars in the aqueous phase.
- Validation: TLC check of organic phase (UV 254 nm).

Step 3: Fractionation (Silica Gel or SPE)

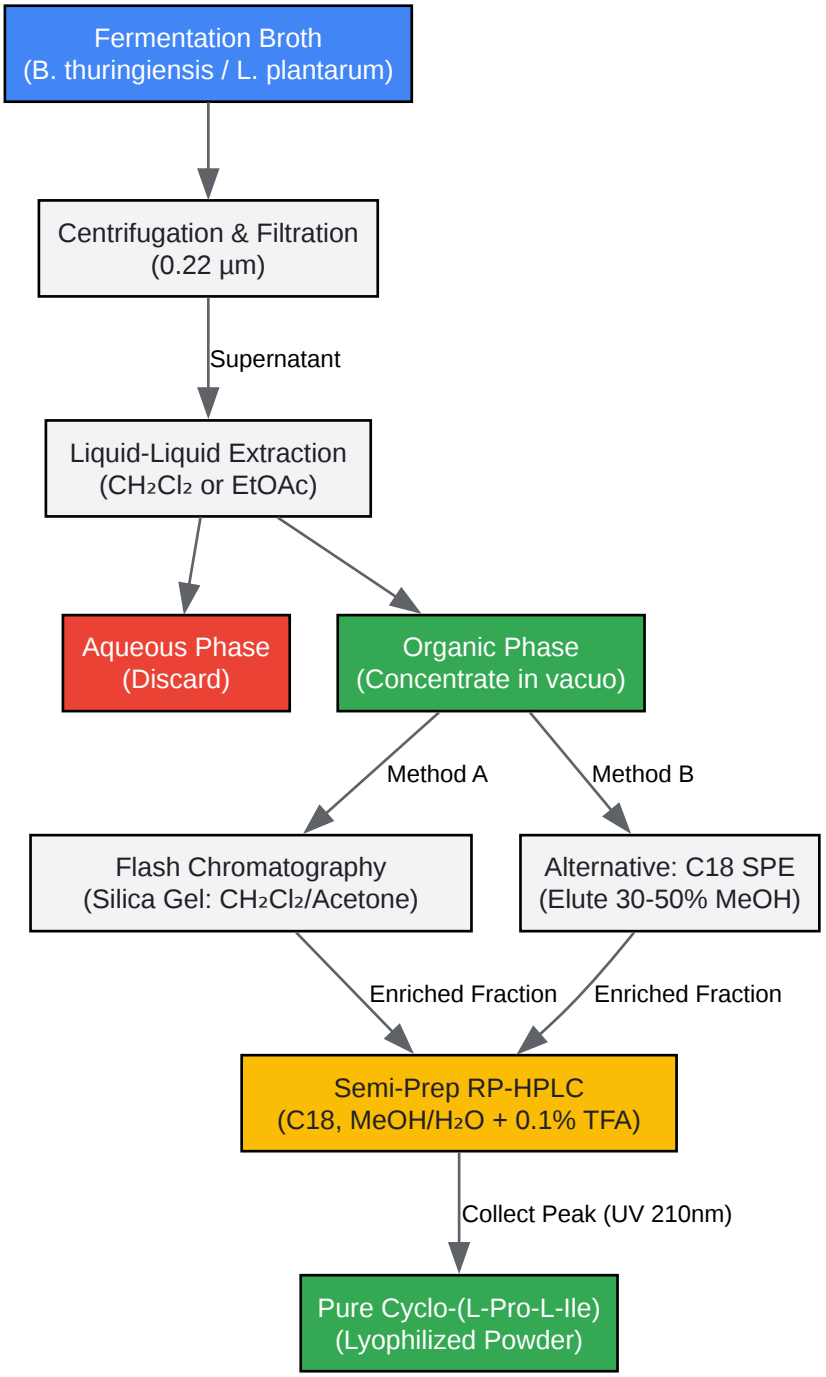
- Method: Flash Column Chromatography (Silica Gel 60) or C18 Solid Phase Extraction (SPE).
- Elution Gradient:
  - Silica: CH_2Cl_2 → CH_2Cl_2:Acetone (20:1 to 1:1).
  - C18 SPE: Water → Methanol (Stepwise: 10%, 30%, 50%, 70%, 100%).
- Target Window: **Cyclo-(L-Pro-L-Ile)** typically elutes in the 35%–50% Methanol fraction on C18, or CH_2Cl_2:Acetone (20:1) on silica.

Step 4: High-Resolution Purification (RP-HPLC)

- Column: C18 Semi-preparative (e.g., 5 µm, 10 × 250 mm).
- Mobile Phase: Methanol (A) / Water + 0.1% TFA (B).[1]
- Gradient: 40% A to 70% A over 30 minutes.
- Detection: UV 210 nm (peptide bond absorption).
- Yield: Collect the peak eluting at the specific retention time (determined by standard or MS monitoring).

Workflow Visualization

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Figure 1: Isolation workflow for **Cyclo-(L-Pro-L-Ile)** emphasizing polarity-based separation logic.

Structural Elucidation and Validation

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The "Trustworthiness" of this guide relies on definitive structural proof. A simple retention time match is insufficient. The following spectral data must be obtained to confirm the identity of **Cyclo-(L-Pro-L-Ile)**.

Mass Spectrometry (MS)

- Technique: High-Resolution Electrospray Ionization MS (HRESI-MS).
- Target Ion:m/z 211.1443

  (Calculated for $C_{11}H_{19}N_2O_2$: 211.1447).[1]
- Diagnostic: Presence of sodium adduct

  at m/z 233.1262 confirms molecular weight without fragmentation ambiguity.

Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for confirming the DKP scaffold and the isoleucine side chain. The following table summarizes the characteristic shifts in Methanol-d_4 (CD_3OD).

Table 1: NMR Spectral Data for **Cyclo-(L-Pro-L-Ile)** (500 MHz)

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Position	Type	δH (ppm), Mult., J (Hz)	δC (ppm)	Key HMBC Correlations
Pro-1	C=O	-	167.6	H-9 → C-1
Pro-3	CH	4.22, m	60.0	-
Pro-4	CH_2	2.34 (m), 1.96 (m)	29.6	-
Pro-5	CH_2	2.04 (m), 1.95 (m)	23.3	-
Pro-6	CH_2	3.52–3.59, m	46.2	-
Ile-7	C=O	-	172.6	H-3 → C-7
Ile-9	CH	4.10, m	61.3	-
Ile-10	CH	2.20, m	37.1	-
Ile-11	CH_2	1.47 (m), 1.34 (m)	25.5	-
Ile-12	CH_3	0.96, t, J=7.5	12.7	H-11 → C-12
Ile-13	CH_3	1.10, d, J=7.0	15.6	H-10 → C-13

Note: Data adapted from Bacillus thuringiensis JCK-1233 isolation studies.[2] [1]

Stereochemical Confirmation

- Optical Rotation:

  (c 0.14, MeOH).[1] A negative rotation is characteristic of the L,L-configuration.

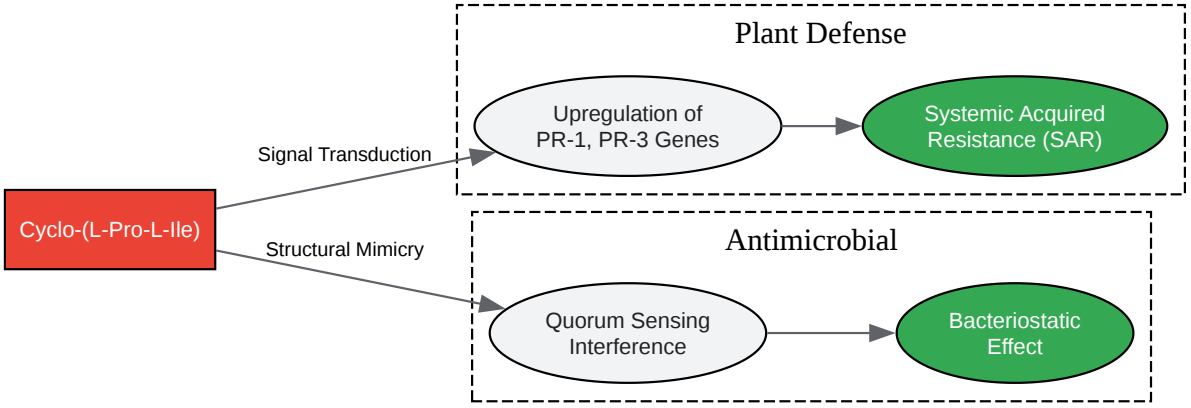
- NOESY: Strong NOE correlations between H-3 (Pro alpha-proton) and H-9 (Ile alpha-proton) indicate a cis orientation of the two protons relative to the DKP ring, confirming the cis-Cyclo-(L,L) stereochemistry.

Biological Activity and Mechanism[3]

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Cyclo-(L-Pro-L-Ile) is not merely a metabolic byproduct; it is a functional signaling molecule.

- Plant Defense Induction: It acts as an elicitor in plants (e.g., Pine), triggering the expression of Pathogenesis-Related (PR) genes (PR-1, PR-3) to induce systemic resistance against nematodes and fungi [1].
- Antimicrobial Activity: It exhibits moderate bacteriostatic activity against multidrug-resistant bacteria by interfering with cell division or quorum sensing pathways [2].
- Antiviral Potential: Recent studies indicate efficacy against Influenza A (H3N2) when isolated from Lactobacillus, potentially by blocking viral entry or replication stages [2].



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Figure 2: Mechanistic pathways of **Cyclo-(L-Pro-L-Ile)** bioactivity.

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